

Application Notes and Protocols for Intracellular ROS Scavenging Activity using DCFDA Assay

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Compound of Interest

Compound Name: *1,5,6-trihydroxy-3-methoxyxanthone*

CAS No.: 50868-52-5

Cat. No.: B1515578

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Audience: Researchers, scientists, and drug development professionals.

Introduction

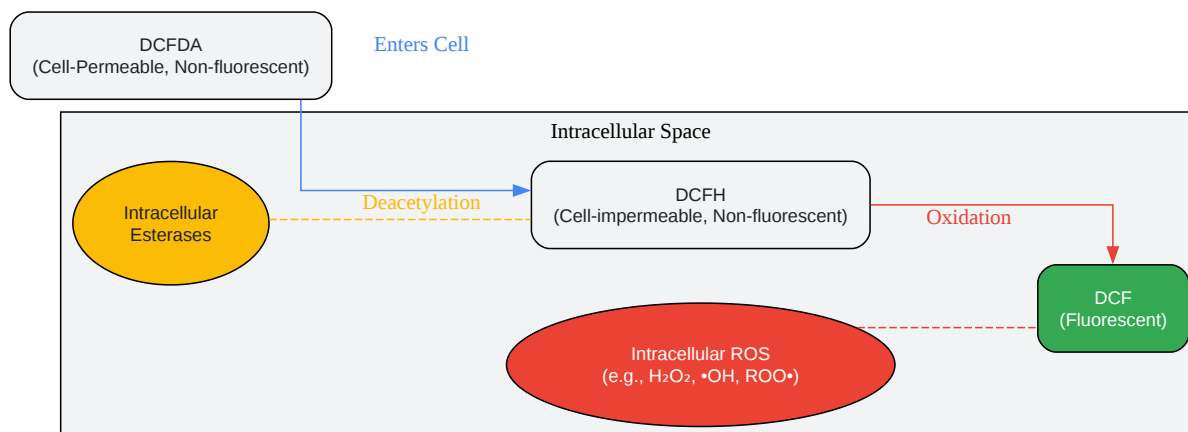
Reactive oxygen species (ROS) are highly reactive molecules and free radicals derived from molecular oxygen. Under normal physiological conditions, ROS play crucial roles in cellular signaling and homeostasis. However, excessive ROS production can lead to oxidative stress, a deleterious process that can damage cell structures, including lipids, proteins, and DNA.^[1] Oxidative stress is implicated in the pathogenesis of numerous diseases, such as cancer, neurodegenerative disorders, and cardiovascular diseases. Therefore, the identification and characterization of compounds with ROS scavenging activity are of significant interest in drug discovery and development.

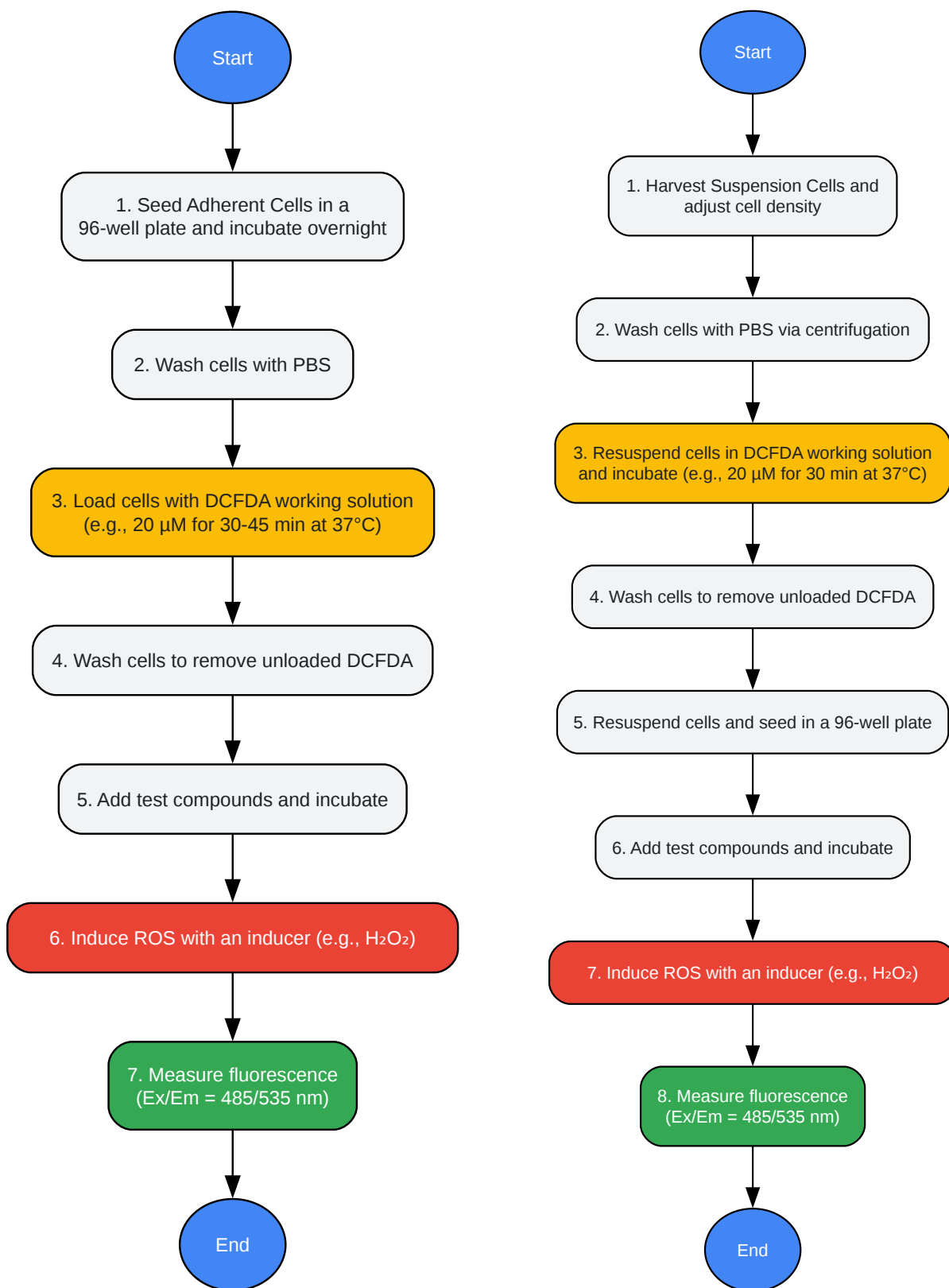
The 2',7'-dichlorodihydrofluorescein diacetate (DCFDA or H2DCFDA) assay is a widely used method for the detection of intracellular ROS.^{[1][2][3]} DCFDA is a cell-permeable, non-fluorescent probe that, once inside the cell, is deacetylated by intracellular esterases to form 2',7'-dichlorodihydrofluorescein (DCFH).^{[3][4][5][6][7]} In the presence of ROS, DCFH is

oxidized to the highly fluorescent compound 2',7'-dichlorofluorescein (DCF), which can be quantified using various fluorescence-based detection methods.^{[1][3][4][6][7]} This application note provides a detailed protocol for assessing the intracellular ROS scavenging activity of test compounds using the DCFDA assay in cultured cells.

Assay Principle and Signaling Pathway

The DCFDA assay relies on the conversion of the non-fluorescent DCFDA to the fluorescent DCF in the presence of intracellular ROS. This conversion is a two-step process involving enzymatic deacetylation followed by ROS-mediated oxidation.





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